

Why is my R-87366 experiment not working?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: R-87366

Cat. No.: B1678774

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R-87366 Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions for researchers utilizing **R-87366** in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **R-87366**?

R-87366 is a potent and selective small molecule inhibitor of Mitogen-activated protein kinase kinase 1 and 2 (MEK1/2). By binding to the ATP-binding pocket of MEK1/2, **R-87366** prevents the phosphorylation and subsequent activation of Extracellular signal-regulated kinases 1 and 2 (ERK1/2). This leads to the downstream inhibition of the MAPK/ERK signaling pathway, which is crucial for cell proliferation, differentiation, and survival.

Q2: What is the recommended solvent and storage condition for **R-87366**?

R-87366 is soluble in DMSO at a concentration of up to 100 mM. For long-term storage, it is recommended to store the lyophilized powder at -20°C and the DMSO stock solution in aliquots at -80°C to avoid repeated freeze-thaw cycles.

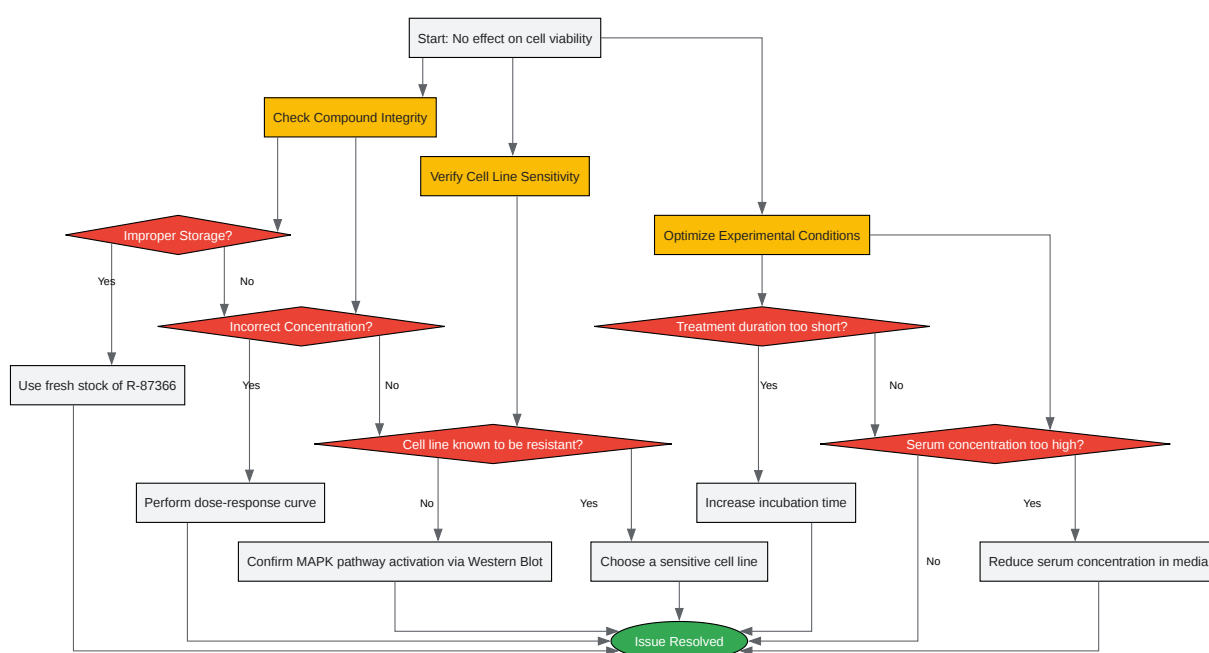
Q3: What is the expected cellular phenotype after **R-87366** treatment?

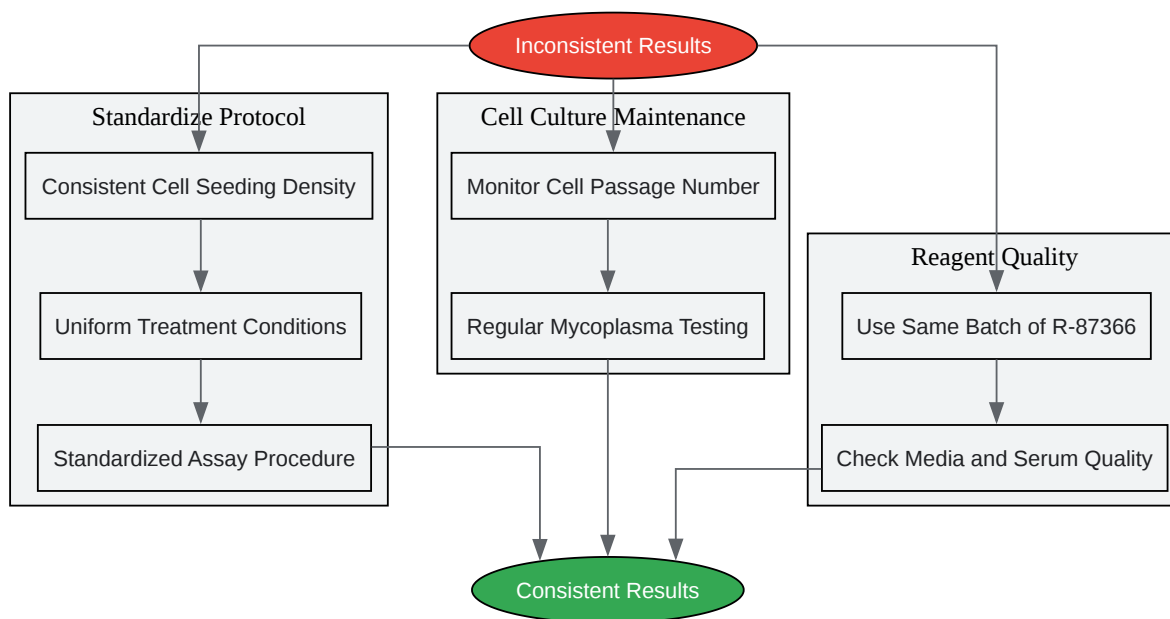
The expected cellular phenotype upon **R-87366** treatment is a dose-dependent decrease in cell proliferation and viability in cancer cell lines with a constitutively active MAPK/ERK pathway. This is often accompanied by cell cycle arrest at the G1 phase.

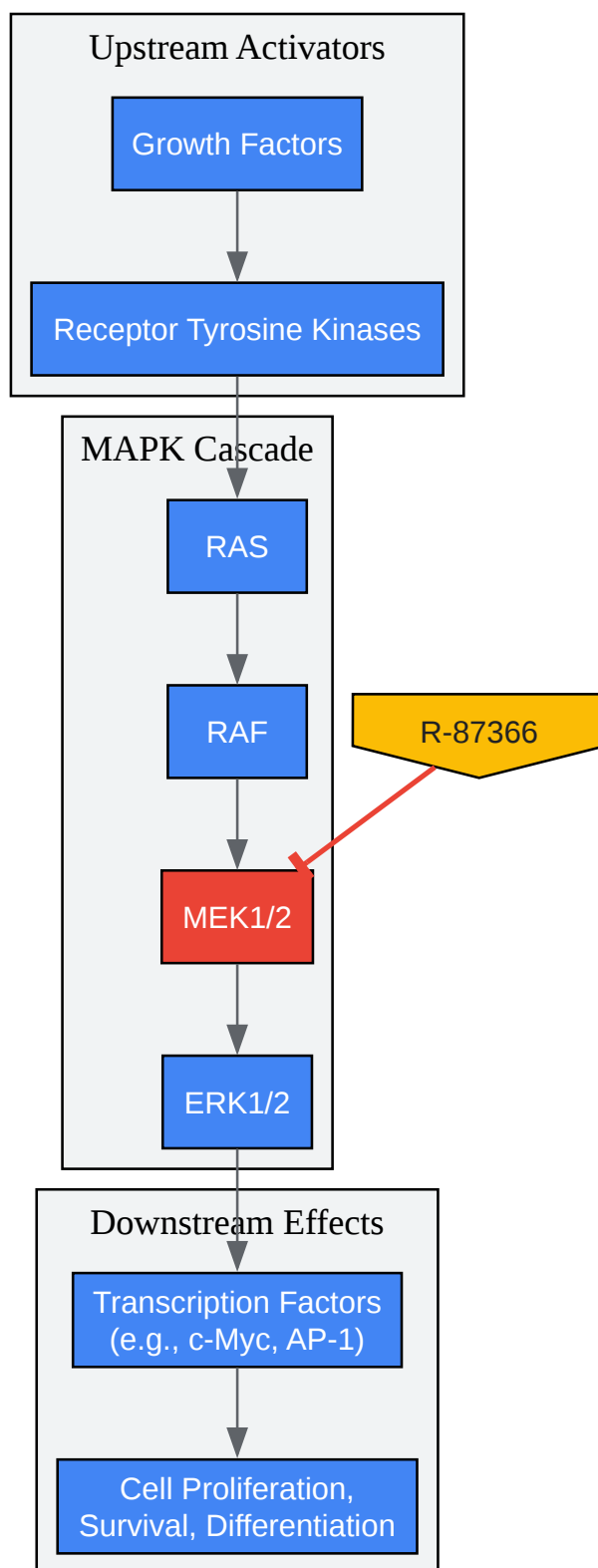
Troubleshooting Guide

Problem 1: No significant decrease in cell viability after R-87366 treatment.

This is a common issue that can arise from several factors. Below is a troubleshooting workflow to identify the potential cause.







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